Application Notes and Protocols: Clantifen Solution Preparation for Laboratory Use

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Compound of Interest

Compound Name:	*Clantifen*
CAS No.:	*16562-98-4*
Cat. No.:	*B093898*

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A search for the compound "**Clantifen**" did not yield sufficient information to generate a detailed application note or protocol for its laboratory use. The primary search result identified "**CLANTIFEN**" (CHEMBL2104120) as a small molecule with the molecular formula C11H7Cl2NO2S and a molecular weight of 288.15, but indicated no available bioactivity data or associated literature.[1]

Subsequent searches for safety data, solubility, stability, and mechanism of action did not provide any specific information for a compound named "**Clantifen**." The search results did, however, return information for other similarly named compounds such as Clonixin, Clonidine, and Ketotifen, suggesting that "**Clantifen**" may be a typographical error or a less common name for another substance.

Without accurate information on the chemical and physical properties, solubility, stability, and potential hazards of "**Clantifen**," it is not possible to provide a safe and effective protocol for its solution preparation.

To proceed, please verify the correct name and provide a recognized chemical identifier for the compound of interest, such as:

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- CAS Number: A unique numerical identifier assigned to every chemical substance.
- IUPAC Name: The systematic name of the chemical compound.
- A common synonym or trade name.

Once the correct compound is identified, a comprehensive and accurate application note and protocol can be developed to ensure scientific integrity and laboratory safety.

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Sources

- 1. Compound: CLANTIFEN (CHEMBL2104120) - ChEMBL [ebi.ac.uk]
- To cite this document: BenchChem. [Application Notes and Protocols: Clantifen Solution Preparation for Laboratory Use]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093898/docs#application-notes-and-protocols-clantifen-solution-preparation-for-laboratory-use]

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Contact our Ph.D. Support Team for a compatibility check

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